

# Initial Reactivity Studies of 3-(2H-tetrazol-5-yl)benzaldehyde: A Technical Guide

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## Compound of Interest

Compound Name: 3-(2H-tetrazol-5-yl)benzaldehyde

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This technical guide provides a comprehensive overview of the initial reactivity studies of **3-(2H-tetrazol-5-yl)benzaldehyde**, a versatile bifunctional molecule with potential applications in medicinal chemistry and materials science. This document details its synthesis, characterization, and key reactivity patterns of both the aldehyde and tetrazole functionalities, offering a foundational resource for researchers exploring its synthetic utility.

## Chemical Properties and Data

**3-(2H-tetrazol-5-yl)benzaldehyde** is a solid organic compound with the molecular formula  $C_8H_6N_4O$ .<sup>[1]</sup> Its structure features a benzaldehyde moiety substituted with a tetrazole ring at the meta-position. The presence of both a reactive aldehyde group and a metabolically stable, acidic tetrazole ring makes it an attractive building block in drug discovery.

Table 1: Physicochemical Properties of **3-(2H-tetrazol-5-yl)benzaldehyde**

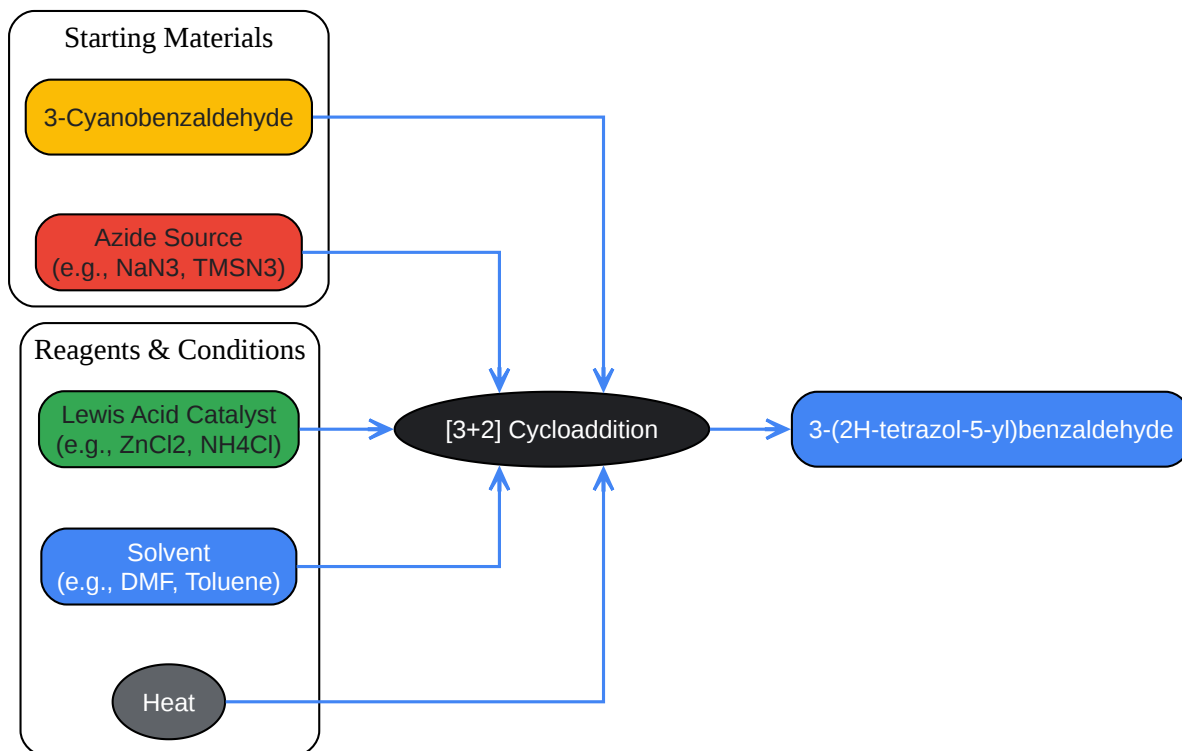
Property	Value	Reference
Molecular Formula	C8H6N4O	
Molecular Weight	174.16 g/mol	
CAS Number	136689-94-6	
Appearance	White to off-white solid (predicted)	
Solubility	Soluble in polar organic solvents (predicted)	

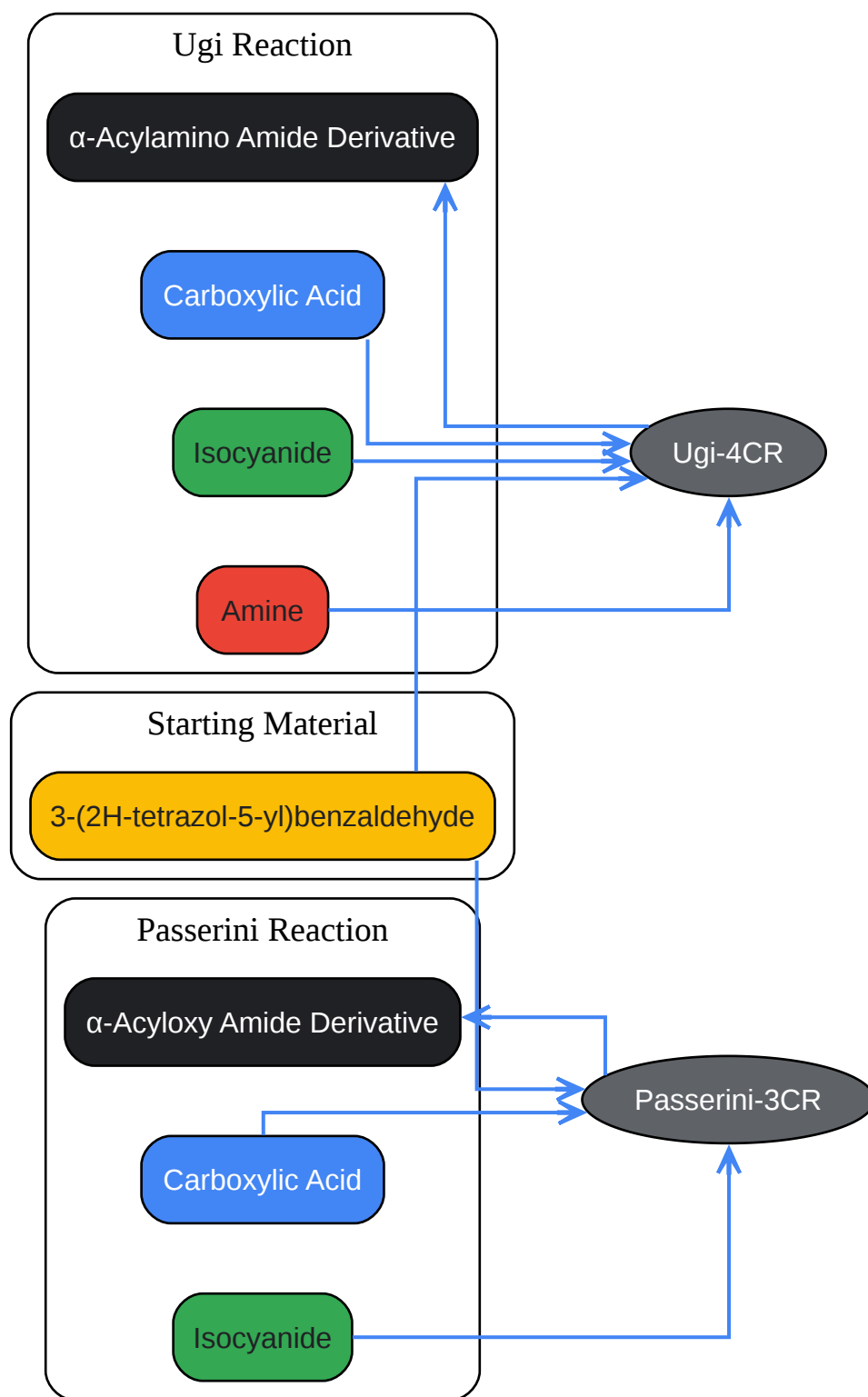
## Synthesis of 3-(2H-tetrazol-5-yl)benzaldehyde

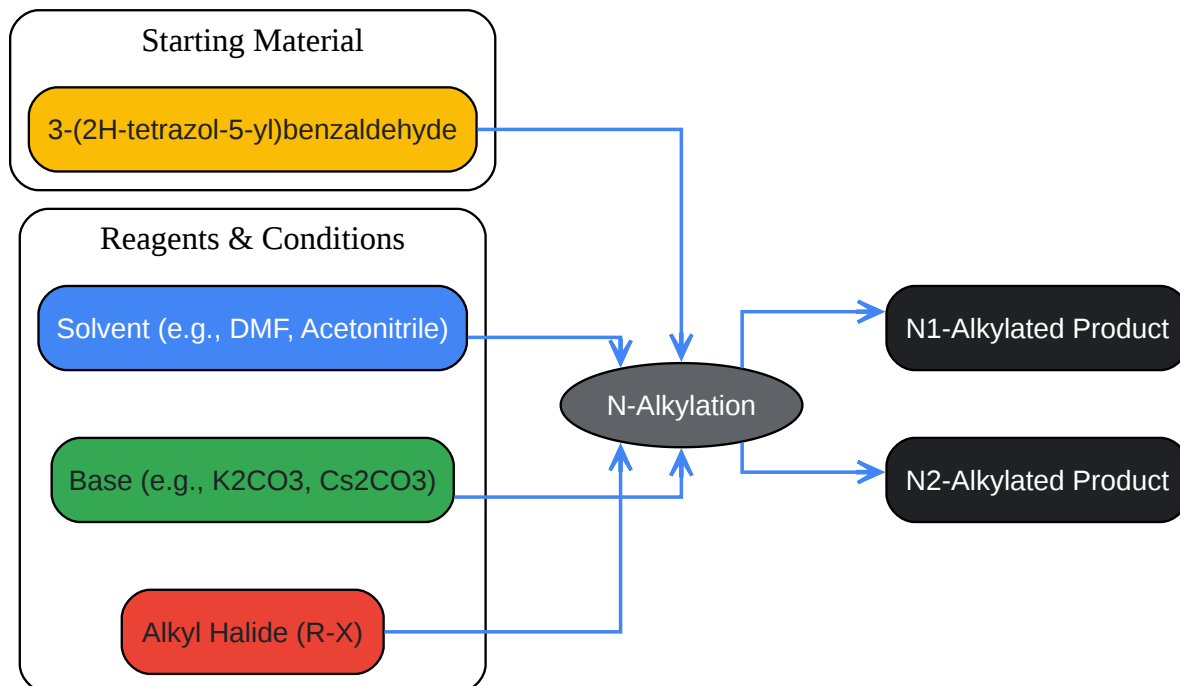
The most common and efficient method for the synthesis of 5-substituted-1H-tetrazoles is the [3+2] cycloaddition of an azide source with a nitrile. In the case of **3-(2H-tetrazol-5-yl)benzaldehyde**, the logical precursor is 3-cyanobenzaldehyde.

### Experimental Protocol: Synthesis from 3-Cyanobenzaldehyde

This protocol is a generalized procedure based on established methods for tetrazole synthesis from nitriles.







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## References

- 1. 3-(1H-1,2,3,4-tetrazol-5-yl)benzaldehyde | C<sub>8</sub>H<sub>6</sub>N<sub>4</sub>O | CID 10535227 - PubChem [pubchem.ncbi.nlm.nih.gov]
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